

The Sweet Scent of Science: Utilizing Isoamyl Phenylacetate in Perfumery

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Compound of Interest

Compound Name: *Isoamyl phenylacetate*

Cat. No.: *B094502*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Isoamyl phenylacetate, a key fragrance ingredient, offers a unique olfactory profile characterized by its sweet, fruity, and floral notes, often with hints of cocoa and honey. Its versatility allows for its incorporation into a wide array of fragrance compositions, from fine perfumes to personal care products. This document provides detailed application notes and experimental protocols for the effective use and evaluation of **isoamyl phenylacetate** in perfumery and cosmetic science.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **isoamyl phenylacetate** is fundamental to its application in fragrance formulations. This data informs its stability, solubility, and performance in various product bases.

Property	Value
Synonyms	Isopentyl phenylacetate, 3-methylbutyl 2-phenylacetate
CAS Number	102-19-2
Molecular Formula	C13H18O2
Molecular Weight	206.28 g/mol
Appearance	Colorless to pale yellow liquid
Odor Profile	Sweet, fruity (banana, pear), floral (rosy, honeyed), with cocoa and chocolate undertones.[1]
Boiling Point	268 °C
Flash Point	103.3 °C
Density	~0.975 g/mL at 25 °C
Solubility	Insoluble in water; soluble in oils and ethanol.

Olfactory Profile and Applications

Isoamyl phenylacetate is prized for its complex and tenacious aroma. Its sweet, fruity notes with a balsamic undertone make it a valuable component in various fragrance families.[2]

Applications in Perfumery:

- **Floral Accords:** It imparts a natural, honeyed sweetness to rose and carnation compositions. [1]
- **Fruity Compositions:** It enhances fruity notes, particularly pear, apple, and banana, adding a ripe and juicy quality.[3]
- **Gourmand Fragrances:** Its cocoa and chocolate facets make it an excellent choice for creating edible, dessert-like scents.[1]

- **Fine Fragrances:** Typically used at lower concentrations to add a subtle, sweet complexity. The average content of fragrances in eau de parfum is 10-14%, and in eau de toilette is 6-9%.^[4]
- **Personal Care Products:** Incorporated into lotions, creams, soaps, and shampoos to provide a pleasant and lasting fragrance. The average fragrance content in skin creams, shampoos, hair and deodorant sprays is approximately 0.2-1%.^[4]
- **Air Care:** Used in candles and air fresheners to create a warm and inviting ambiance.

Recommended Use Levels:

Product Type	Typical Concentration Range
Fine Fragrance (e.g., Eau de Parfum)	0.1% - 2.0%
Personal Care Lotions and Creams	0.2% - 1.0%
Soaps and Shampoos	0.5% - 1.5%
Air Fresheners and Candles	1.0% - 5.0%

Experimental Protocols

The following protocols provide detailed methodologies for the analytical and sensory evaluation of **isoamyl phenylacetate** in fragrance applications.

Protocol 1: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This protocol outlines the analysis of a fragrance oil containing **isoamyl phenylacetate** to determine its purity and relative concentration.

Objective: To identify and quantify **isoamyl phenylacetate** in a complex fragrance mixture.

Materials and Equipment:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)

- Capillary Column: DB-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or equivalent
- Helium (carrier gas)
- Sample Vials
- Microsyringe
- Ethanol (solvent)
- **Isoamyl phenylacetate** standard

Procedure:

- Sample Preparation:
 - Prepare a 1% solution of the fragrance oil in ethanol.
 - Prepare a series of standard solutions of **isoamyl phenylacetate** in ethanol at known concentrations (e.g., 0.01%, 0.05%, 0.1%, 0.5%).
- GC-MS Instrument Parameters:
 - Injector Temperature: 250°C
 - Injection Volume: 1 μ L
 - Split Ratio: 100:1
 - Carrier Gas Flow Rate: 1.0 mL/min (constant flow)
 - Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes
 - Ramp: 5°C/min to 280°C
 - Hold at 280°C for 5 minutes

- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Mass Range: m/z 40-400
- Analysis:
 - Inject the standard solutions to create a calibration curve.
 - Inject the sample solution.
 - Identify the **isoamyl phenylacetate** peak in the sample chromatogram by comparing its retention time and mass spectrum to the standard.
 - Quantify the amount of **isoamyl phenylacetate** in the sample using the calibration curve.

Expected Results: A chromatogram showing separated peaks for each component of the fragrance oil. The mass spectrum of the **isoamyl phenylacetate** peak will show characteristic fragments that confirm its identity.

Protocol 2: Sensory Evaluation of a Floral-Fruity Fragrance

This protocol describes a method for a trained sensory panel to evaluate the olfactory characteristics of a fragrance formulation containing **isoamyl phenylacetate**.

Objective: To assess the impact of **isoamyl phenylacetate** on the sensory profile of a floral-fruity fragrance.

Materials:

- Fragrance formulation with **isoamyl phenylacetate**
- Control fragrance formulation without **isoamyl phenylacetate**
- Odor-free smelling strips

- Individual sensory evaluation booths with controlled ventilation and lighting.[5]
- Water and unsalted crackers for palate cleansing
- Evaluation forms

Panelist Selection: A panel of 10-15 trained individuals with demonstrated olfactory acuity and descriptive ability.

Procedure:

- Sample Preparation and Presentation:
 - Dip smelling strips into the fragrance and control solutions to a depth of 1 cm.
 - Allow the solvent to evaporate for 30 seconds.
 - Present the coded smelling strips to the panelists in a randomized order.
- Evaluation:
 - Panelists evaluate the top notes immediately, the middle notes after 15 minutes, and the base notes after 1 hour.
 - Panelists rate the intensity of the following attributes on a 10-point scale (1 = very weak, 10 = very strong):
 - Sweet
 - Fruity (Banana/Pear)
 - Floral (Rosy)
 - Honey
 - Cocoa
 - Overall Fragrance Intensity

- Panelists also provide descriptive comments on the fragrance character.
- Data Analysis:
 - Calculate the mean scores for each attribute for both the test and control fragrances.
 - Use statistical analysis (e.g., t-test or ANOVA) to determine if there are significant differences between the samples.

Expected Results: The fragrance containing **isoamyl phenylacetate** is expected to receive significantly higher scores for "Sweet," "Fruity (Banana/Pear)," "Honey," and "Cocoa" attributes compared to the control.

Protocol 3: Accelerated Stability Testing in a Cosmetic Lotion

This protocol details an accelerated stability test to evaluate the performance of **isoamyl phenylacetate** in a cosmetic lotion base.

Objective: To assess the physical and chemical stability of a fragranced lotion under accelerated aging conditions.

Materials:

- Lotion base
- Fragrance oil containing a known concentration of **isoamyl phenylacetate**
- Oven capable of maintaining $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- Refrigerator capable of maintaining $4^{\circ}\text{C} \pm 2^{\circ}\text{C}$
- pH meter
- Viscometer
- Airtight glass containers

Procedure:

- Sample Preparation:
 - Prepare a batch of the lotion base and divide it into two portions.
 - Incorporate the fragrance oil into one portion of the lotion at a concentration of 0.5%. The other portion will serve as the unfragranced control.
 - Package the fragranced and unfragranced lotions in airtight glass containers.
- Storage Conditions:
 - Store samples under the following conditions:
 - 40°C (Accelerated)
 - Room Temperature (~25°C) (Control)
 - 4°C (Control)
- Evaluation Schedule:
 - Evaluate the samples at the following time points: Time 0, 1 week, 2 weeks, 4 weeks, 8 weeks, and 12 weeks.
- Parameters to Evaluate:
 - Appearance: Visual assessment for any changes in color, clarity, or phase separation.
 - Odor: Olfactory assessment by a trained evaluator for any changes in fragrance character or intensity.
 - pH: Measure the pH of a 10% dispersion of the lotion in deionized water.
 - Viscosity: Measure the viscosity using a viscometer.
- Data Analysis:

- Record all observations and measurements at each time point.
- Compare the results of the fragranced lotion to the unfragranced control at each storage condition.

Expected Results: A stable formulation will show minimal changes in appearance, odor, pH, and viscosity over the 12-week period at all storage conditions. Any significant deviation in the fragranced sample compared to the control may indicate an instability caused by the fragrance oil.

Safety Assessment Framework

The safety of fragrance ingredients is of paramount importance. The Research Institute for Fragrance Materials (RIFM) provides a comprehensive safety assessment process that can be applied to **isoamyl phenylacetate**.^[6] This process evaluates several key endpoints.

Key Toxicological Endpoints for Fragrance Safety Assessment:

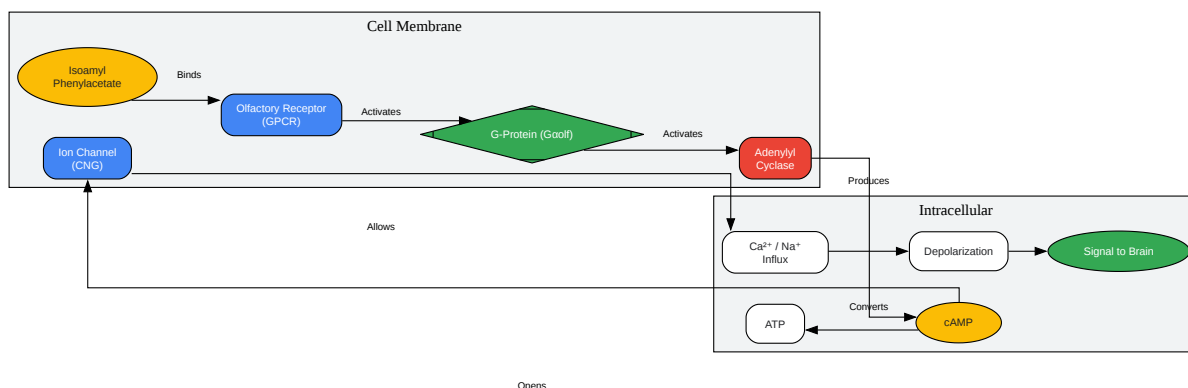
- Genotoxicity: Assesses the potential of a substance to damage genetic material.
- Repeated Dose Toxicity: Evaluates the effects of long-term or repeated exposure.
- Reproductive Toxicity: Examines the potential for adverse effects on reproductive function.
- Skin Sensitization: Determines the potential to cause an allergic skin reaction.
- Phototoxicity/Photoallergenicity: Assesses the potential for a substance to cause a skin reaction in the presence of UV light.
- Local Respiratory Toxicity: Evaluates potential effects on the respiratory system upon inhalation.
- Environmental Toxicity: Assesses the potential environmental impact of the ingredient.

A RIFM safety assessment for **isoamyl phenylacetate** has concluded that it does not present a safety concern for skin sensitization under the current, declared levels of use.^[7] The repeated dose, reproductive, and local respiratory toxicity endpoints were evaluated using the Threshold of Toxicological Concern (TTC) approach.^[7]

Visualizing the Science of Scent

Olfactory Signal Transduction Pathway

The perception of smell begins with the interaction of an odorant molecule, such as **isoamyl phenylacetate**, with an olfactory receptor in the nasal cavity. This initiates a signaling cascade that results in the transmission of a nerve impulse to the brain.

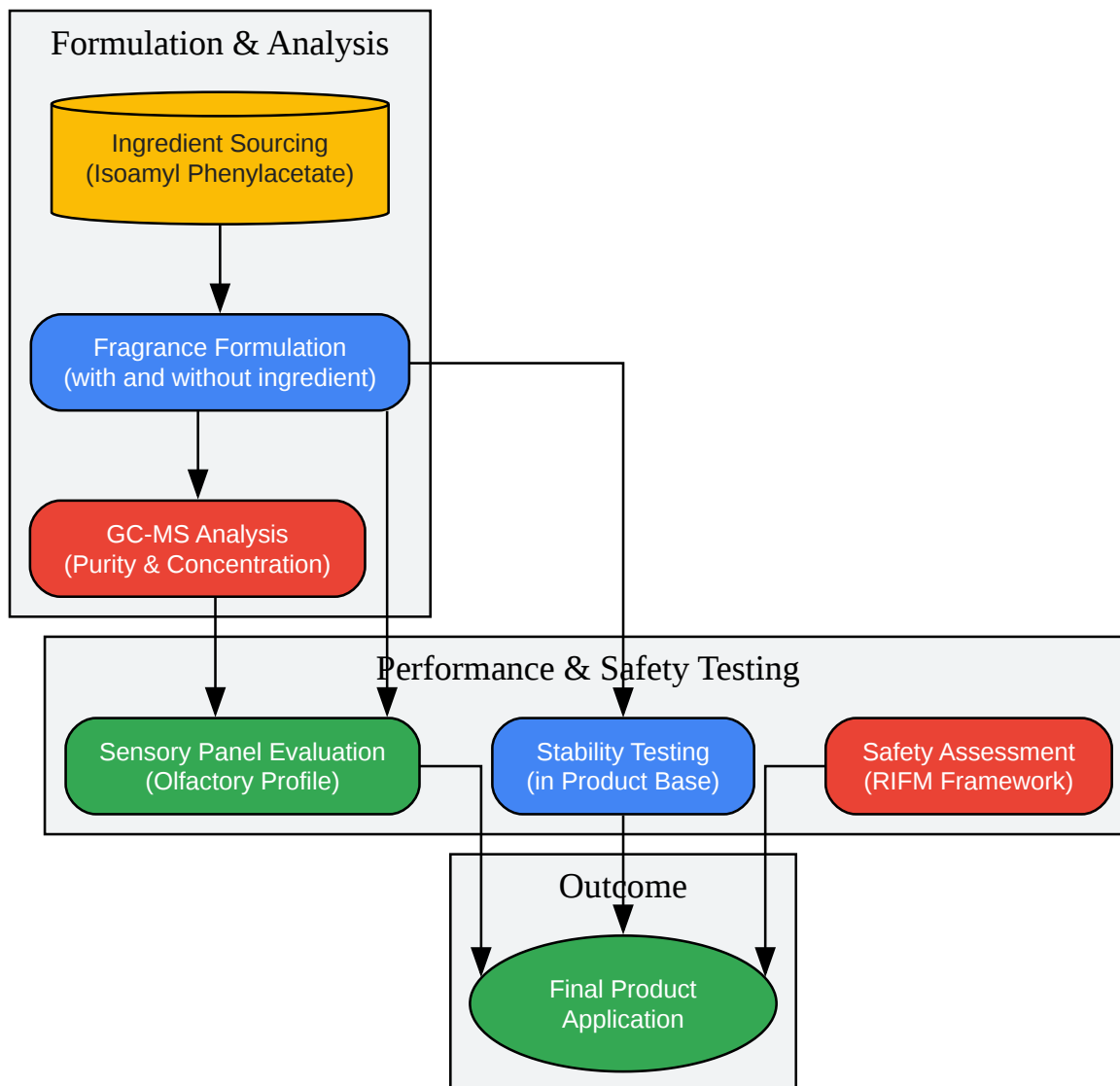


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Caption: Olfactory signal transduction pathway.

Experimental Workflow for Fragrance Evaluation

A systematic workflow is crucial for the comprehensive evaluation of a new fragrance ingredient like **isoamyl phenylacetate**.



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